

Azoramide solubility in DMSO and other solvents

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Compound of Interest

Compound Name: Azoramide

Cat. No.: B1666451

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Azoramide Technical Support Center

This technical support guide provides detailed information on the solubility of **Azoramide** in DMSO and other solvents, along with troubleshooting advice and experimental protocols for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **Azoramide** stock solutions?

A: The recommended solvent for **Azoramide** is Dimethyl Sulfoxide (DMSO). It is also soluble in ethanol.^[1]

Q2: What is the solubility of **Azoramide** in common laboratory solvents?

A: **Azoramide** exhibits good solubility in DMSO and ethanol. The quantitative solubility data is summarized in the table below.

Data Presentation: **Azoramide** Solubility

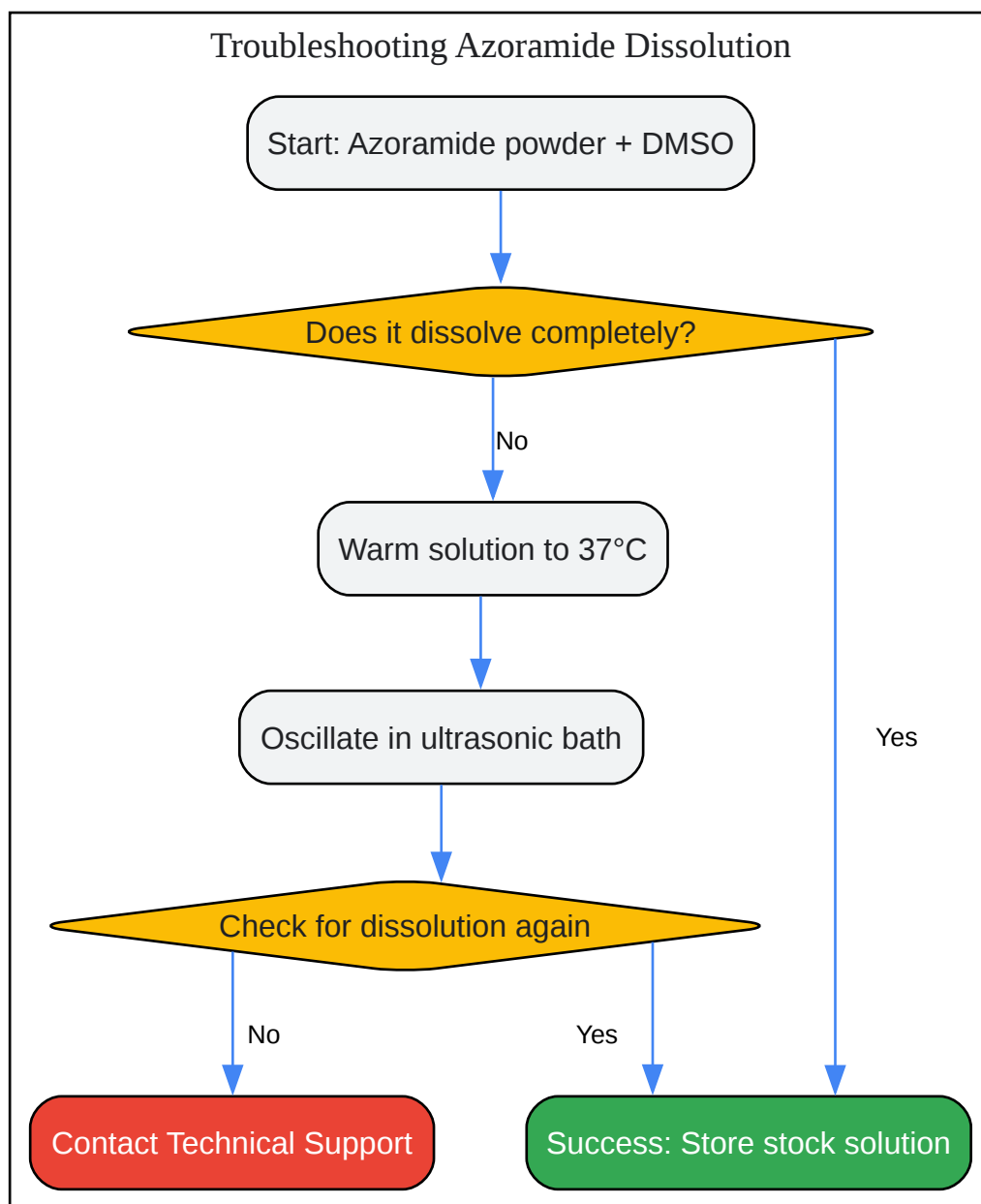
Solvent	Concentration (Molar)	Concentration (Weight/Volume)	Reference
DMSO	100 mM	≥ 30 mg/mL	[1][2]
Ethanol	100 mM	Not explicitly stated, but calculable	[1]

Note: The molecular weight of **Azoramide** is 308.83 g/mol .[1][3]

Q3: I am having trouble dissolving **Azoramide** in DMSO. What should I do?

A: If you encounter difficulties in dissolving **Azoramide**, please follow these troubleshooting steps. The process is also illustrated in the workflow diagram below.

- Gentle Warming: Warm the solution to 37°C. This can help increase the solubility of the compound.[2]
- Sonication: Use an ultrasonic bath to agitate the solution. This can help break up any precipitate and facilitate dissolution.[2]
- Solvent Quality: Ensure that you are using high-purity, anhydrous DMSO. The presence of water can affect the solubility of many organic compounds.
- Fresh Solvent: Use fresh DMSO, as it can absorb moisture from the air over time.



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Figure 1: Troubleshooting workflow for dissolving **Azoramide**.

Q4: How should I prepare a stock solution of **Azoramide**?

A: A detailed protocol for preparing a 100 mM stock solution of **Azoramide** in DMSO is provided below.

Experimental Protocols

Protocol: Preparation of a 100 mM **Azoramide** Stock Solution in DMSO

Materials:

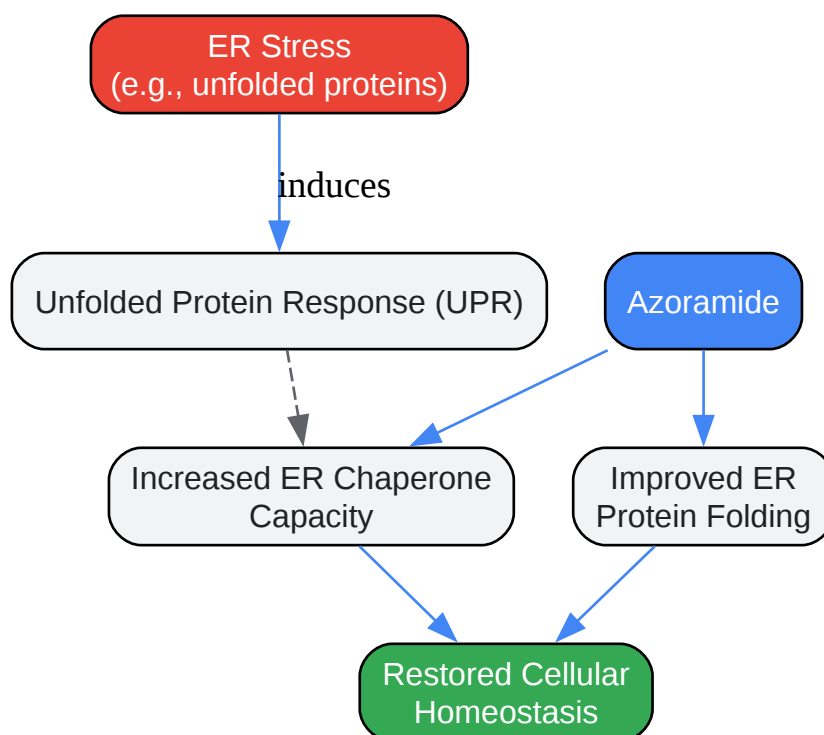
- **Azoramide** powder (MW: 308.83 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Optional: Water bath or incubator set to 37°C, ultrasonic bath

Procedure:

- Weighing: Accurately weigh out the desired amount of **Azoramide** powder. For example, to prepare 1 mL of a 100 mM stock solution, you would need 30.88 mg of **Azoramide**.
- Solvent Addition: Add the calculated volume of DMSO to the vial containing the **Azoramide** powder.
- Dissolution:
 - Vortex the solution thoroughly for 1-2 minutes.
 - If the compound does not fully dissolve, proceed with the troubleshooting steps (warming to 37°C and/or sonication) as described in Q3.[2]
- Storage: Once the **Azoramide** is completely dissolved, the stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles.
- Long-term Storage: Store the aliquots at -20°C for use within one month or at -80°C for use within six months.[2]

Q5: What is the mechanism of action of **Azoramide**?

A: **Azoramide** is a small-molecule modulator of the unfolded protein response (UPR).[3][4] It helps protect cells from endoplasmic reticulum (ER) stress by improving the protein-folding capacity of the ER and activating ER chaperone capacity.[1][5][6] This action helps to maintain cellular homeostasis under conditions of ER stress.



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Figure 2: Simplified pathway showing **Azoramide**'s role in mitigating ER stress.

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References

- 1. rndsystems.com [rndsystems.com]

- 2. glpbio.com [glpbio.com]
- 3. Azoramide | CAS 932986-18-0 | Tocris Bioscience [tocris.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. bocsci.com [bocsci.com]
- 6. Phenotypic assays identify azoramide as a small-molecule modulator of the unfolded protein response with antidiabetic activity - PubMed [pubmed.ncbi.nlm.nih.gov]
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